

# potential applications of 2,3-dibromoanthracene in materials science

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## Compound of Interest

Compound Name: 2,3-Dibromoanthracene

Cat. No.: B048569

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## 2,3-Dibromoanthracene: A Versatile Precursor for Advanced Materials

An In-depth Technical Guide for Researchers and Scientists

## Executive Summary

**2,3-Dibromoanthracene** is a halogenated polycyclic aromatic hydrocarbon that, while not extensively studied for direct applications, holds significant potential as a foundational building block in materials science. Its primary utility lies in its role as a synthetic intermediate, where the two bromine atoms at the 2 and 3 positions serve as reactive sites for forming new carbon-carbon bonds. This allows for the construction of larger, more complex  $\pi$ -conjugated systems, which are of great interest for applications in organic electronics. Although direct experimental data on the material properties of **2,3-dibromoanthracene** derivatives are scarce, its structural similarity to other well-researched anthracene compounds, particularly the 9,10-dibromoanthracene isomer, suggests promising avenues for exploration in organic light-emitting diodes (OLEDs), organic field-effect transistors (OFETs), and other advanced electronic devices. This guide provides a comprehensive overview of its known properties, its established role as a synthetic precursor, and its potential applications in materials science, supported by generalized experimental protocols and logical workflows.

## Physicochemical Properties

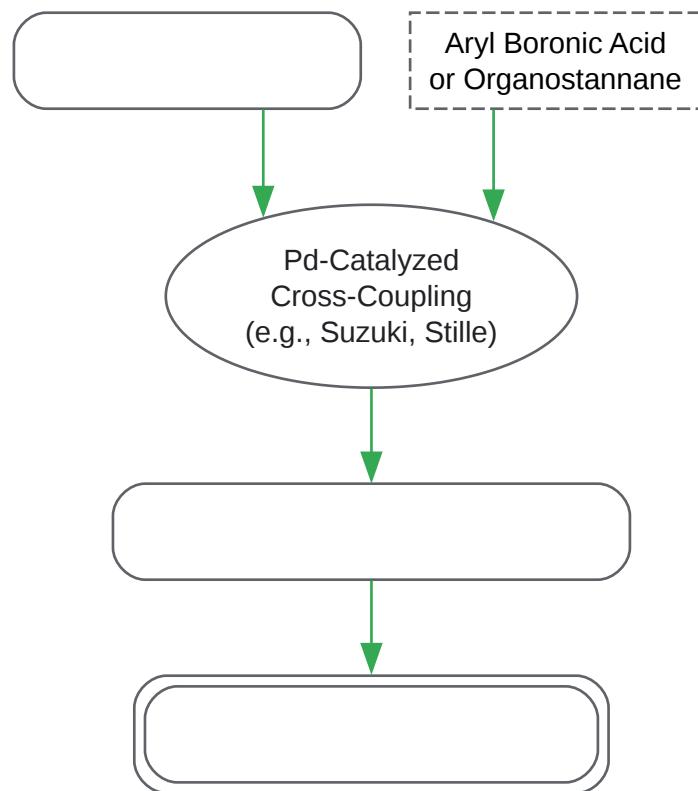
Quantitative data for **2,3-dibromoanthracene** is limited in the scientific literature. The following table summarizes the available computed and experimental data for the compound.

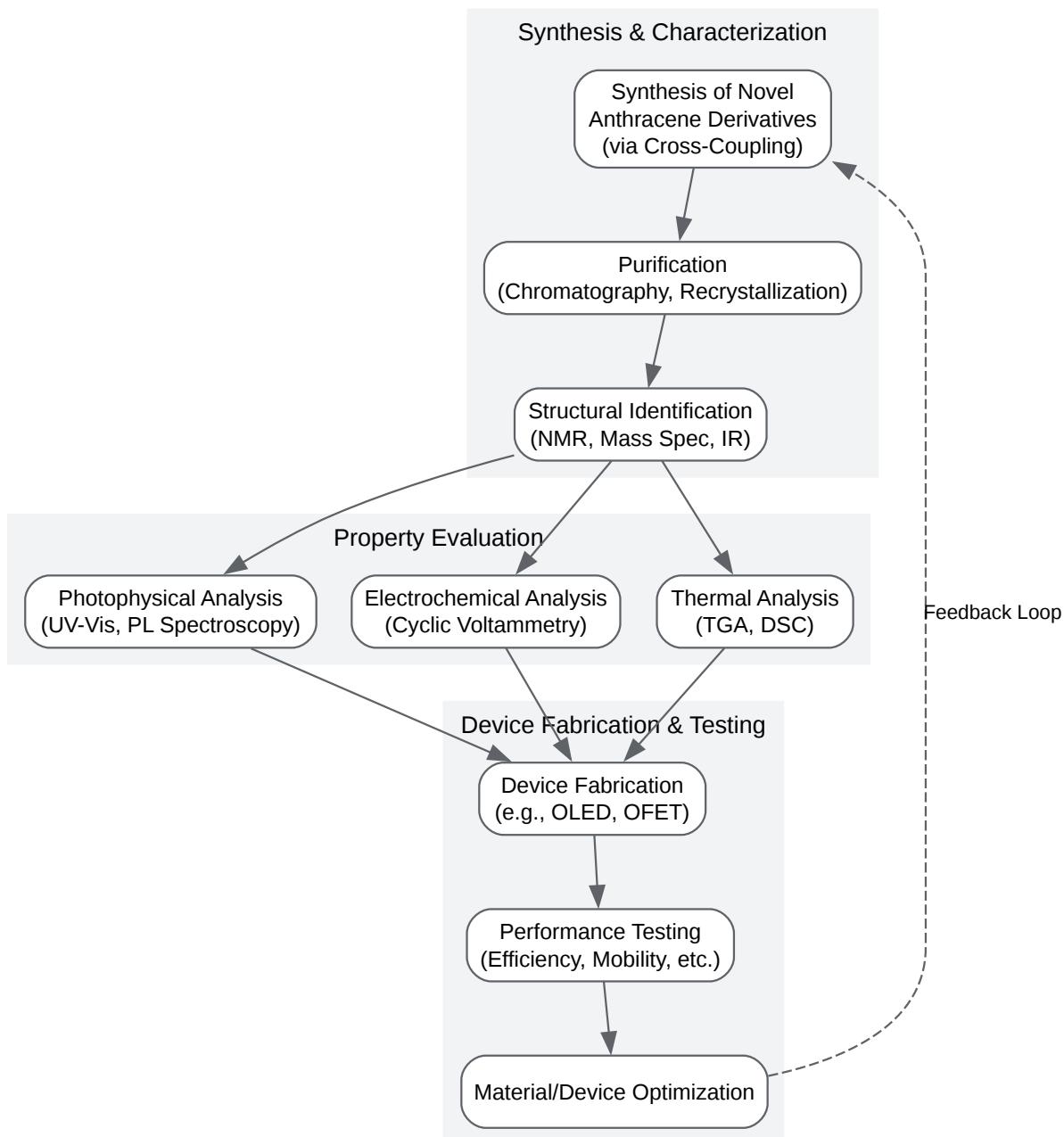
Property	Value	Source(s)
Molecular Formula	C <sub>14</sub> H <sub>8</sub> Br <sub>2</sub>	--INVALID-LINK--[1]
Molecular Weight	336.02 g/mol	--INVALID-LINK--[1][2]
CAS Number	117820-97-0	--INVALID-LINK--[3]
Appearance	Light Yellow to Brown Solid	--INVALID-LINK--[2]
Solubility	Chloroform (Very Slightly), THF (Very Slightly)	--INVALID-LINK--[2]
IUPAC Name	2,3-dibromoanthracene	--INVALID-LINK--[1]

## Core Application: A Synthetic Intermediate for Novel Acenes

The most documented application of **2,3-dibromoanthracene** is as a synthetic intermediate for the creation of various acenes and their derivatives.[2][3] Acenes, which are molecules composed of linearly fused benzene rings, are a significant class of organic semiconductors. The electronic properties of these molecules can be tuned by extending their conjugation or by adding functional groups, which makes them highly relevant for materials science research.[4]

The bromine atoms on the **2,3-dibromoanthracene** backbone are excellent leaving groups for palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura and Stille reactions. These reactions allow for the precise formation of new C-C bonds, enabling the synthesis of complex molecular architectures that would otherwise be difficult to access.[5][6][7]



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